An In-depth Technical Guide on the Physicochemical Properties of Heptatriacontane

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Compound of Interest	
Compound Name:	Heptatriacontane
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This technical guide provides a comprehensive overview of the melting and boiling points of **heptatriacontane** ($C_{37}H_{76}$), a long-chain saturated hydrocarbon. The document is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for handling such compounds.

Physicochemical Data of n-Heptatriacontane

Heptatriacontane is a solid at standard conditions, a characteristic of higher alkanes (those with more than 18 carbon atoms).[1] Its physical properties, particularly its phase transition temperatures, are critical for various applications, including its use as a standard in gas chromatography and in the formulation of products requiring high thermal stability.

Property	Value	Unit	Source(s)
Melting Point	77 - 79	°C	
76 - 78	°C		
Boiling Point	~505 (estimate)	°C	[2][3]
280 - 282 @ 1 Torr	°C	[3]	
Molecular Weight	521.00	g/mol	[4]
CAS Number	7194-85-5	-	[2]

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Experimental Protocols for Determining Melting and Boiling Points

The determination of the melting and boiling points of long-chain alkanes like **heptatriacontane** requires specific methodologies to account for their physical and chemical properties.

1. Melting Point Determination

The melting point of a solid crystalline substance like **heptatriacontane** is the temperature at which it transitions from a solid to a liquid phase. For high-purity alkanes, this transition occurs over a narrow range.

- Methodology: Capillary Melting Point Method

  - Sample Preparation: A small amount of finely powdered, dry **heptatriacontane** is packed into a capillary tube.

  - Apparatus: The capillary tube is placed in a melting point apparatus, which consists of a heated block or an oil bath with a thermometer or a digital temperature sensor.

  - Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.

  - Observation: The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded. This range is reported as the melting point.

2. Boiling Point Determination

Determining the boiling point of very long-chain alkanes at atmospheric pressure is challenging due to their high boiling points. At temperatures around 500°C, thermal decomposition (cracking) of the C-C bonds can occur, leading to the formation of smaller alkanes and alkenes. [3] This would compromise the integrity of the measurement.

- Methodology: Vacuum Distillation To avoid thermal degradation, the boiling point is determined under reduced pressure (vacuum distillation).[3] A liquid boils when its vapor

pressure equals the surrounding pressure. By reducing the ambient pressure, the boiling point is significantly lowered.[3]

- Apparatus Setup: A distillation apparatus is assembled, including a distillation flask, a condenser, a receiving flask, and a connection to a vacuum pump. A manometer is included to measure the pressure accurately.

- Procedure: The **heptatriacontane** sample is placed in the distillation flask. The system is evacuated to a specific, stable low pressure (e.g., 1 Torr).

- Heating: The sample is heated, and the temperature of the vapor that distills is recorded along with the precise pressure.

- Data Analysis: The boiling point at atmospheric pressure can be estimated from the boiling point at reduced pressure using a nomograph or the Clausius-Clapeyron equation.

- Methodology: Correlation Gas Chromatography Another method to determine the vaporization enthalpies, which are related to boiling points, is through correlation gas chromatography. This technique is particularly useful for high molecular weight compounds. The retention time of the compound in a gas chromatograph is correlated with the vapor pressures of known standards.[5]

Logical Workflow for Boiling Point Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point of a high-molecular-weight alkane like **heptatriacontane**, highlighting the decision-making process that leads to the use of vacuum distillation.
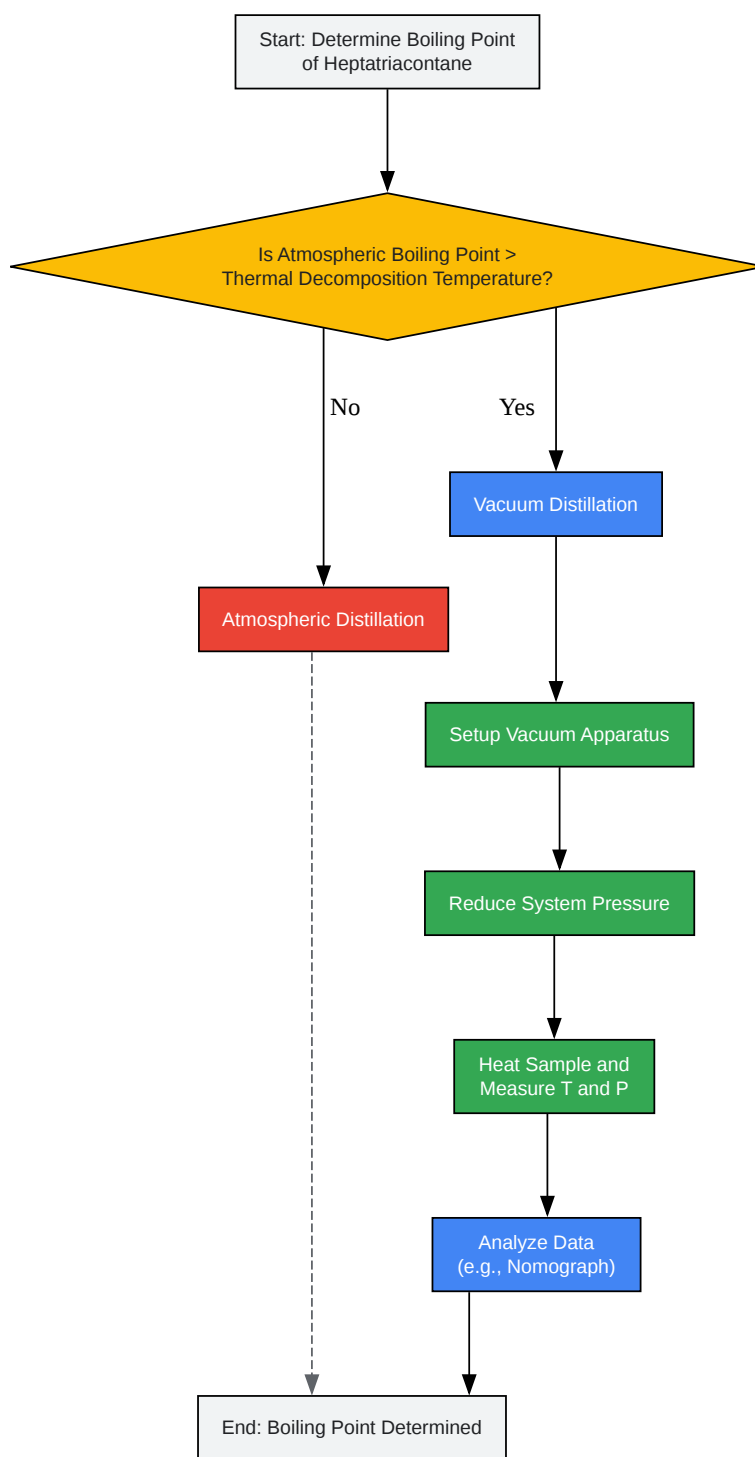
Workflow for selecting the appropriate distillation method.

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